Technical Support Center: Recrystallization of 5-Bromo-quinolin-2(1H)-one

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Compound of Interest

Compound Name:	*5-Bromo-3-methoxyquinolin-2(1H)-one*
CAS No.:	*1434103-21-5*
Cat. No.:	*B2840138*

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Case ID: PUR-5BQ-001 Compound Class: Halo-substituted Carbostyrils (2-Quinolinones) CAS Registry: 99465-09-5[1][2][3][4][5]

Executive Summary

5-bromo-quinolin-2(1H)-one is a rigid, planar heterocycle characterized by strong intermolecular hydrogen bonding (dimerization) in the solid state.[1][2][3][4][5] This results in high melting points (>250°C) and poor solubility in non-polar solvents.[5] Successful recrystallization requires disrupting these intermolecular bonds at high temperatures using polar protic or aprotic solvents, often requiring a co-solvent system to induce precipitation upon cooling.[5]

Part 1: Solvent Selection & Solubility Profile

Q1: What is the optimal solvent system for recrystallizing 5-bromo-quinolin-2(1H)-one?

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Recommendation: The "Gold Standard" solvent system is Glacial Acetic Acid or a DMF/Water mixture.

Solvent System	Role	Application Context	Pros	Cons
Glacial Acetic Acid	Primary	High Purity Requirements. Best for removing colored oxidation byproducts.[1][2][3][4][5]	Excellent disruption of H-bonds; yields dense, filterable crystals.[1][2][3][4][5]	High boiling point (118°C) requires thorough drying; corrosive.[5]
Ethanol / Water	Binary	General Purification. Standard for removing inorganic salts or highly polar impurities.[5]	Non-toxic; easy to remove; mild conditions.[3][5]	Risk of "oiling out" if water is added too quickly.[3][5][6]
DMF / Water	Binary	Low Solubility Batches. Use when compound fails to dissolve in boiling ethanol/acetic acid.[5]	High solubilizing power; effective for bulk crude material.[3][5]	High boiling point of DMF makes solvent removal difficult; product may retain solvent.[3][5]
Methanol	Primary	Small Scale. Quick purification of <1g batches.[5]	Low boiling point; easy evaporation.[3][5]	Often requires large volumes due to moderate solubility.[3][5]

Q2: Why avoid standard non-polar solvents like Hexane or Ether?

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Technical Insight: 2-Quinolinones exist in a lactam-lactim tautomeric equilibrium, but in the solid state, the lactam (keto) form predominates, forming strong

dimers.[4][5] Non-polar solvents (Hexane, Et_2O, Toluene) cannot disrupt these dimers, leading to virtually zero solubility even at boiling points.[5] Using them as anti-solvents often causes rapid, amorphous precipitation (oiling out) rather than controlled crystal growth.[5]

Part 2: Troubleshooting Guide (Q&A)

Issue: "Oiling Out" (Liquid-Liquid Phase Separation)

User Question:I dissolved my crude solid in hot Ethanol, but when I added water, it turned into a sticky brown oil at the bottom of the flask instead of crystals. Why?

Root Cause: The "Oiling Out" phenomenon occurs when the temperature of the phase separation (cloud point) is higher than the melting point of the solvated compound. This is common in quinolinones containing lipophilic halogens (Bromine).[2][5]

Corrective Protocol:

- Re-dissolve: Reheat the mixture until the oil dissolves back into a clear solution. Add a small amount of the good solvent (Ethanol) if necessary.
- Seed: Allow the solution to cool very slowly to approx. 50°C. Add a "seed crystal" of pure 5-bromo-quinolin-2(1H)-one.
- Agitate: Vigorously scratch the inner wall of the flask with a glass rod. The micro-glass particles act as nucleation sites.
- Slow Cooling: Do not place directly in an ice bath. Wrap the flask in a towel to ensure slow cooling to room temperature over 2-3 hours.

Issue: Persistent Colored Impurities

User Question:My product is chemically pure by NMR, but it remains a light tan/brown color. It should be off-white. How do I fix this?

Root Cause: Quinolinones are susceptible to trace oxidation at the nitrogen or the 3-position, forming highly colored conjugated impurities (e.g., quinoline-diones) that co-crystallize.[1][3][4]

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[5]

Corrective Protocol:

- Switch Solvent: Use Glacial Acetic Acid.[3][5] It is superior at keeping oxidized polar impurities in solution while the target crystallizes.
- Activated Carbon Treatment:
  - Dissolve compound in hot solvent.[3][5][6][7][8][9][10]
  - Add 5-10 wt% activated charcoal.[1][3][4][5]
  - Stir at reflux for 15 minutes.
  - Critical Step: Filter hot through a pre-warmed Celite pad.[5] If the solution cools during filtration, the product will crystallize in the filter funnel.[8]

Part 3: Standard Operating Procedures (SOPs)

SOP A: Recrystallization from Glacial Acetic Acid (Recommended)

Best for: Final purification to achieve >99% purity.[5]

- Preparation: Place 5.0 g of crude 5-bromo-quinolin-2(1H)-one in a 100 mL round-bottom flask.
- Dissolution: Add 25 mL of Glacial Acetic Acid. Heat to reflux (approx. 120°C) with a magnetic stirrer.
  - Note: If solid remains, add acid in 5 mL increments until clear.[5]
- Filtration (Optional): If insoluble black specks are visible, filter the hot solution through a glass frit.
- Crystallization: Remove from heat. Allow to cool to room temperature undisturbed.

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  - Observation: Needle-like crystals should form around 60-80°C.[1][3][4][5]

- Isolation: Cool in an ice bath (0-5°C) for 30 minutes to maximize yield. Filter by vacuum suction.[3][5]
- Washing: Wash the filter cake with 10 mL of cold acetic acid, followed by 20 mL of cold water (to remove acid traces).
- Drying: Dry in a vacuum oven at 60°C for 12 hours. (Acetic acid solvates are persistent; ensure thorough drying).[2][5]

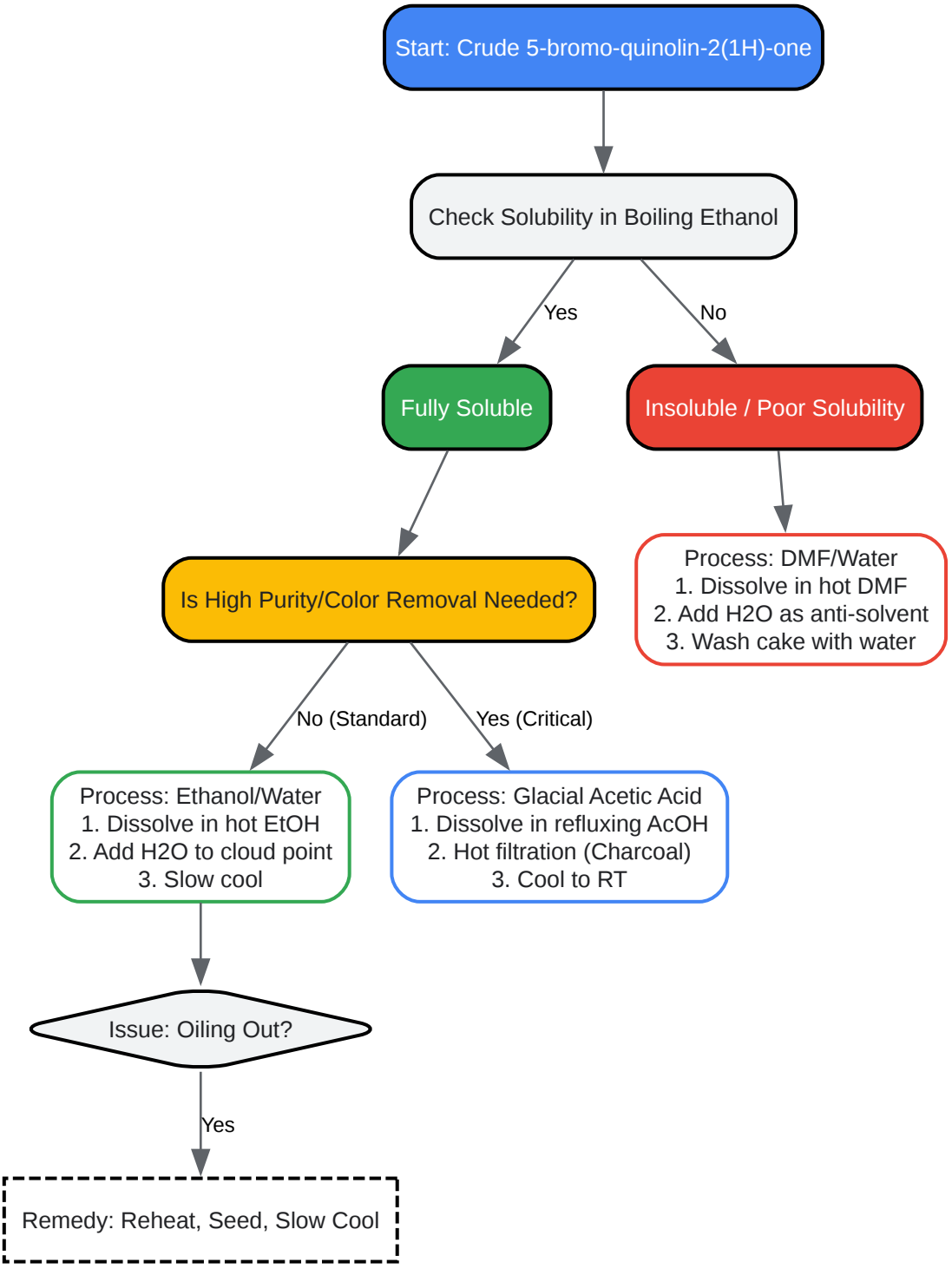
SOP B: Recrystallization from DMF/Water

Best for: Large scale or very impure material.[1][2][3]

- Dissolution: Dissolve crude material in minimum volume of hot DMF (approx. 90-100°C).
- Precipitation: While stirring rapidly, add hot Water dropwise until a persistent turbidity (cloudiness) is observed.[5]
- Clearing: Add a few drops of hot DMF to clear the solution.
- Cooling: Remove heat and allow slow cooling.
- Washing: Filter and wash copiously with water to remove DMF.[3][5]

Part 4: Decision Tree & Workflow Visualization

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Figure 1: Decision matrix for solvent selection based on solubility and purity requirements.[1][2][3][4][5]

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